

A Technical Guide to H-Glu(OtBu)-OMe.HCl: Properties, Protocols, and Applications

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For Researchers, Scientists, and Drug Development Professionals

Abstract

L-Glutamic acid γ-tert-butyl ester α-methyl ester hydrochloride, commonly abbreviated as **H-Glu(OtBu)-OMe.HCI**, is a pivotal amino acid derivative extensively utilized in the field of peptide chemistry and drug discovery. Its unique dual-protection strategy for the carboxylic acid groups enables precise and controlled incorporation into peptide sequences during synthesis. This technical guide provides an in-depth overview of the physical and chemical properties of **H-Glu(OtBu)-OMe.HCI**, detailed experimental protocols for its characterization, and its primary applications, particularly in solid-phase peptide synthesis (SPPS).

Chemical Identity and Structure

H-Glu(OtBu)-OMe.HCI is the hydrochloride salt of the L-glutamic acid derivative where the side chain (y-carboxyl group) is protected as a tert-butyl ester and the α -carboxyl group is protected as a methyl ester. This strategic protection is crucial for its application in peptide synthesis, preventing unwanted side reactions.

Table 1: Compound Identification



Identifier	Value	
IUPAC Name	(2S)-5-tert-butoxy-1-methoxy-1,5-dioxopentan- 2-aminium chloride	
Synonyms	L-Glutamic acid γ-tert-butyl ester α-methyl ester hydrochloride, H-Glu(OtBu)-OMe·HCl	
CAS Number	6234-01-1[1][2][3][4]	
Molecular Formula	C10H20CINO4[1][2][5]	
Molecular Weight	253.72 g/mol [1][2][3]	
SMILES	O=C(INVALID-LINKN)OC.CI[6]	

Physical and Chemical Properties

The physical and chemical properties of **H-Glu(OtBu)-OMe.HCl** are summarized below. These properties are critical for its handling, storage, and application in synthetic protocols.

Table 2: Physical Properties

Property	Value	Source(s)	
Appearance	White to off-white solid/crystalline powder	[2][4][5]	
Melting Point	126-130°C	[1]	
Optical Rotation	+24.0 to +27.0° (c=1, MeOH)	[1]	
Purity	Typically ≥95% - 98%	[1][6]	

Table 3: Solubility Data



Solvent	Solubility	Notes	Source(s)
Water	Slightly soluble	[5]	
Methanol (MeOH)	Easily soluble	[5]	
Chloroform	Easily soluble	[5]	
Dimethyl Sulfoxide (DMSO)	125 mg/mL (492.67 mM)	Ultrasonic assistance may be needed	[2]

Stability and Storage

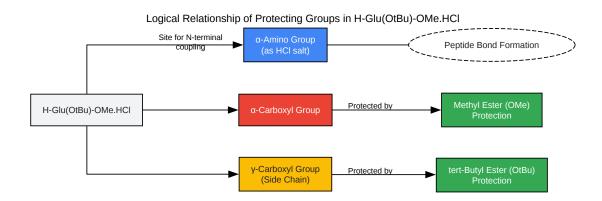
For long-term storage, **H-Glu(OtBu)-OMe.HCI** should be kept in a sealed container at 2-8°C, away from moisture.[1][2] When in solution, for instance in DMSO, it is recommended to store at -80°C for up to 6 months or at -20°C for up to 1 month.[2][7]

Role in Peptide Synthesis

H-Glu(OtBu)-OMe.HCI is a valuable building block in peptide synthesis, primarily due to the orthogonal protection of its carboxyl groups. The tert-butyl (OtBu) ester protecting the side chain is stable under many coupling conditions but can be removed with mild acids like trifluoroacetic acid (TFA). This makes it compatible with both Boc and Fmoc solid-phase peptide synthesis (SPPS) strategies.

The primary application involves the selective deprotection of the α -amino group (once the parent molecule is N-terminally protected, e.g., with Fmoc or Boc), allowing it to be coupled with the next amino acid in the sequence. The OtBu and OMe groups protect the carboxyl functionalities, preventing them from participating in undesired side reactions.

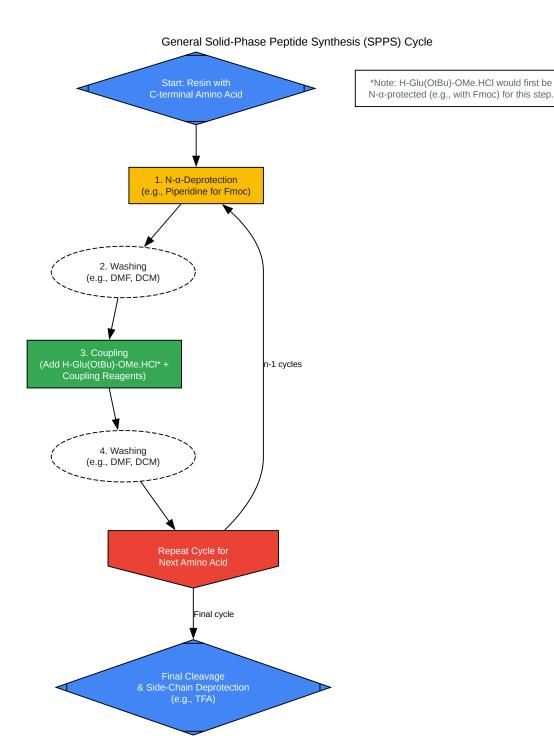




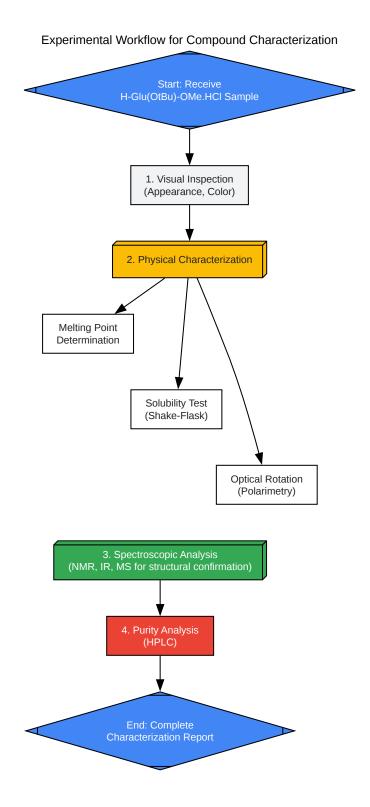
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Protecting groups on H-Glu(OtBu)-OMe.HCl.









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